

"Methyl Isochroman-1-carboxylate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl Isochroman-1-carboxylate

Cat. No.: B2458195

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Methyl Isochroman-1-carboxylate: A Technical Data Summary

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is paramount. This guide provides the core molecular data for **Methyl Isochroman-1-carboxylate**.

Molecular and Physical Properties

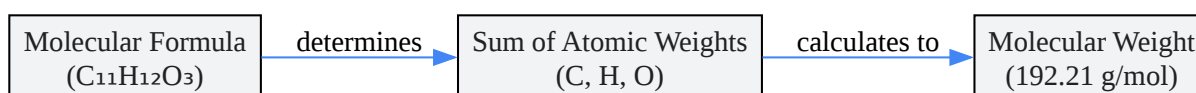
The foundational quantitative data for **Methyl Isochroman-1-carboxylate** is summarized below.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O ₃
Molecular Weight	192.21 g/mol [1]
CAS Number	13328-86-4[1]

This information is critical for a variety of experimental and theoretical applications, from reaction stoichiometry and solution preparation to computational modeling and spectroscopic analysis. The molecular formula, C₁₁H₁₂O₃, details the elemental composition of the molecule, while the molecular weight of 192.21 g/mol provides the mass of one mole of the substance.[1]

Logical Relationship of Molecular Properties

The molecular formula and weight are intrinsically linked. The formula dictates the number and type of atoms in the molecule, the sum of whose atomic weights determines the overall molecular weight.



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Caption: Relationship between molecular formula and molecular weight.

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References

- 1. 13328-86-4 | Methyl isochromane-1-carboxylate - MolDb [moldb.com]
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